

In-Depth Technical Safety Guide: Trimethylammonium chloride- $^{13}\text{C}_3,\text{d}_9$

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trimethylammonium chloride- $^{13}\text{C}_3,\text{d}_9$

Cat. No.: B12387239

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This technical guide provides a comprehensive overview of the safety data for **Trimethylammonium chloride- $^{13}\text{C}_3,\text{d}_9$** , compiled for researchers, scientists, and drug development professionals. Due to the limited availability of a specific Safety Data Sheet (SDS) for this isotopically labeled compound, this guide synthesizes information from the SDS of the unlabeled Trimethylammonium chloride and related compounds. The isotopic labeling with ^{13}C and deuterium is not expected to significantly alter the chemical's fundamental hazardous properties.

Section 1: Chemical and Physical Properties

The following table summarizes the key chemical and physical properties of Trimethylammonium chloride.

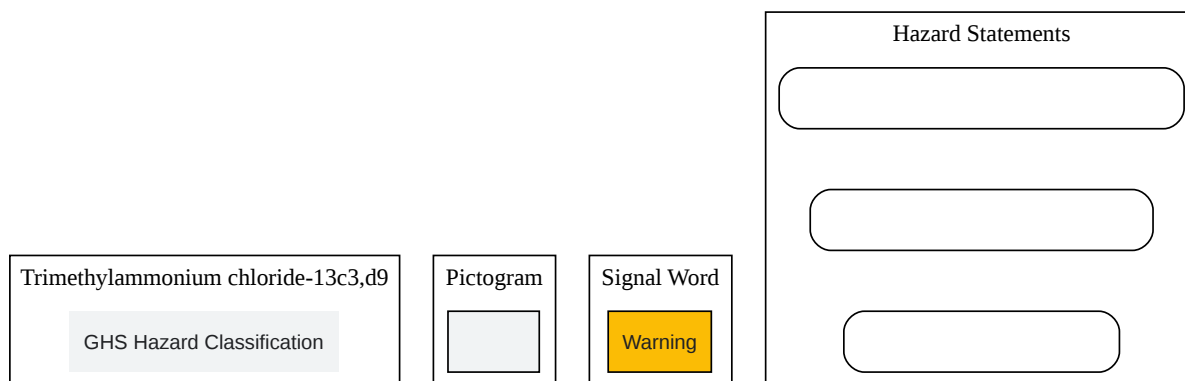
Property	Value	Source
Molecular Formula	C ₃ H ₁₀ ClN	[1][2]
Molecular Weight	107.60 g/mol (for ¹³ C ₃ ,d ₉ labeled) 95.57 g/mol (for unlabeled)	[1]
Appearance	White to off-white crystalline powder or solid	[3][4]
Odor	Odorless to slightly fish-like	[4]
Melting Point	283-284 °C (decomposes)	
Boiling Point	Data not available	[3]
Solubility	Soluble in water and ethanol	[4]
pH	5 (10% aqueous solution)	[4]
Vapor Pressure	0 Pa at 25 °C	[5]
Density	~1.04 g/cm ³	[5]
Hygroscopicity	Hygroscopic	[4]

Section 2: Hazard Identification and Classification

Trimethylammonium chloride is classified as an irritant. The GHS hazard statements and precautionary statements are summarized below.

Hazard Class	GHS Classification	Pictogram	Signal Word	Hazard Statement
Skin Irritation	Category 2	!	Warning	H315: Causes skin irritation[3] [5]
Eye Irritation	Category 2A	!	Warning	H319: Causes serious eye irritation[3][5]
Respiratory Irritation	Category 3	!	Warning	H335: May cause respiratory tract irritation[3]

GHS Hazard Classification Diagram



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Caption: GHS hazard classification for Trimethylammonium chloride.

Section 3: Toxicological Information

Limited toxicological data is available for Trimethylammonium chloride. The available data for the unlabeled compound is presented below.

Test Type	Species	Route	Value	Source
LD50 (Acute Oral)	Rabbit	Oral	3090 mg/kg	
EC50 (Aquatic)	Daphnia magna	-	139.95 mg/L (48 h)	[5]
EC50 (Aquatic)	Algae	-	150 mg/L (72 h)	[5]

Potential Acute Health Effects:

- Eyes: Causes serious eye irritation.[3]
- Skin: May be harmful if absorbed through the skin and causes skin irritation.[3]
- Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.[3]
- Ingestion: May be harmful if swallowed.[3]

Carcinogenic and Mutagenic Effects: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC or ACGIH.[3] No data on mutagenic effects is available.[3]

Section 4: Experimental Protocols - Safe Handling and Emergency Procedures

Handling and Storage

Handling:

- Avoid contact with skin and eyes.[3]
- Avoid the formation of dust and aerosols.[3]
- Provide appropriate exhaust ventilation at places where dust is formed.[3]

- Do not eat, drink, or smoke when using this product.[6]
- Wash hands thoroughly after handling.[3][6]

Storage:

- Store in a cool, dry, and well-ventilated place.[3]
- Keep the container tightly closed.
- Store locked up.[6]
- The substance is hygroscopic; protect from moisture.[3]
- Incompatible with strong oxidizing agents.[3]

Exposure Controls and Personal Protection

Engineering Controls:

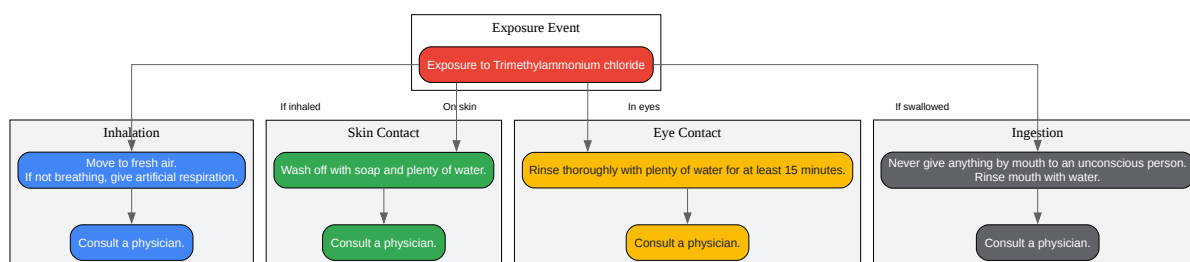
- Use a laboratory fume hood or mechanical exhaust to minimize exposure.[3]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards.[3]
- Skin Protection: Handle with gloves. Wear impervious clothing. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[3]
- Respiratory Protection: If risk assessment shows air-purifying respirators are appropriate, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls. If the respirator is the sole means of protection, use a full-face supplied air respirator.[3]

First Aid Measures

The following diagram outlines the recommended first aid procedures in case of exposure.



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- To cite this document: BenchChem. [In-Depth Technical Safety Guide: Trimethylammonium chloride-13c3,d9]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b12387239#trimethylammonium-chloride-13c3-d9-safety-data-sheet>]

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